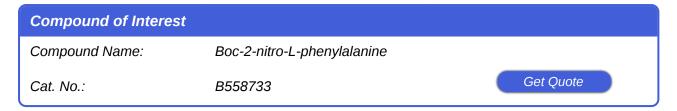


Application Notes & Protocols: Synthesis of Bioactive Peptides Using Boc-2-nitro-L-phenylalanine

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Boc-2-nitro-L-phenylalanine in Modern Peptide Synthesis

The incorporation of non-standard amino acids into peptide sequences is a cornerstone of modern drug discovery, enabling the development of peptides with enhanced stability, novel functionalities, and unique therapeutic properties.[1] **Boc-2-nitro-L-phenylalanine** is a key amino acid derivative used in peptide synthesis and medicinal chemistry.[2] Its structure features a tert-butyloxycarbonyl (Boc) protecting group on the α -amino group and a nitro group at the ortho-position of the phenyl ring. This unique combination makes it an invaluable building block for several advanced applications.

The Boc group provides temporary protection of the α -amino group and is readily removed with moderate acid, such as trifluoroacetic acid (TFA), a standard procedure in Boc-based solid-phase peptide synthesis (SPPS).[1][3] The 2-nitrobenzyl moiety is one of the most commonly used photolabile protecting groups (PPGs).[4] The presence of the nitro group at this position allows the peptide backbone or side chains to be cleaved under UV irradiation (typically around 365 nm), a process known as photocleavage or uncaging.[4][5] This property is highly sought after for creating "caged" bioactive peptides, which remain inactive until activated by light at a



specific time and location, offering precise spatiotemporal control over biological processes.[6]

Key Applications:

- Photolabile "Caged" Peptides: Synthesis of peptides that can be activated by light to study dynamic biological processes like cell signaling.
- Drug Discovery: Design of novel therapeutic agents, particularly in oncology and neurology, where targeted activation is desirable.[2][8]
- Structure-Activity Relationship (SAR) Studies: The nitro group provides a unique steric and electronic profile to probe molecular interactions.[9]
- Bioconjugation: The nitro group can serve as a handle for further chemical modifications, allowing researchers to attach other biomolecules or imaging agents.[2]

Quantitative Data Summary

The efficiency of incorporating **Boc-2-nitro-L-phenylalanine** and the overall yield of the final peptide are critical metrics. The following tables provide representative data for the synthesis of a model photolabile tripeptide, Ac-Gly-[2-NO₂-Phe]-Ala-NH₂. Actual results may vary based on the specific sequence, coupling reagents, and purification methods.

Table 1: Synthesis and Purification Summary for Ac-Gly-[2-NO2-Phe]-Ala-NH2



Parameter	Value	Notes
Synthesis Scale	0.1 mmol	Based on initial resin loading.
Crude Peptide Yield	85 mg (79%)	Weight after cleavage from resin and lyophilization.
Purity (Crude)	68%	Determined by analytical RP- HPLC at 220 nm.
Purified Peptide Yield	41 mg (38%)	Weight after preparative RP- HPLC and lyophilization.
Purity (Final)	>98%	Determined by analytical RP- HPLC at 220 nm.
Identity Confirmation	Confirmed	ESI-MS: [M+H]+ calculated vs. found.

Table 2: HPLC and Mass Spectrometry Data

Analysis	Parameter	Result
Analytical RP-HPLC	Retention Time (t R)	12.5 min
Column	C18, 4.6 x 150 mm, 5 μm	
Gradient	10-70% Acetonitrile in Water (0.1% TFA) over 20 min	_
Mass Spectrometry	Method	Electrospray Ionization (ESI-MS)
Calculated [M+H]+	437.17 g/mol	
Observed [M+H]+	437.18 g/mol	

Experimental Protocols

Protocol 1: Boc-SPPS of a Peptide Containing 2-nitro-L-phenylalanine

Methodological & Application





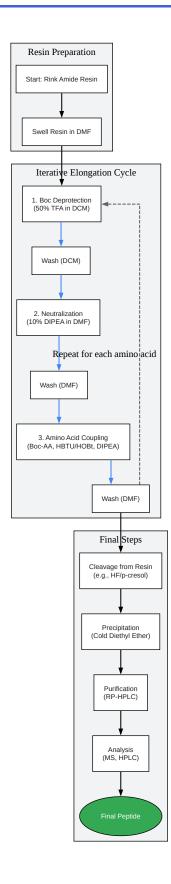
This protocol details the manual solid-phase synthesis of a generic peptide containing a **Boc-2-nitro-L-phenylalanine** residue using standard Boc/Bzl chemistry.

Materials:

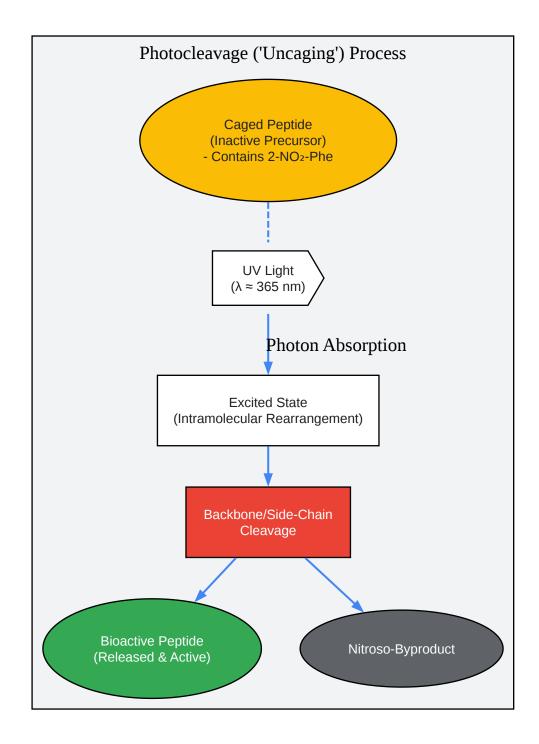
- Rink Amide MBHA resin (or other suitable resin for C-terminal amide)
- Boc-protected amino acids (including Boc-2-nitro-L-phenylalanine)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIPEA)
- Coupling Reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- HOBt (1-Hydroxybenzotriazole)
- Acetic Anhydride (for N-terminal acetylation, if required)
- Cleavage Cocktail: HF (Hydrofluoric acid) with p-cresol scavenger (or TFA-based cocktail for less sensitive residues)
- · Diethyl ether, cold

Workflow:

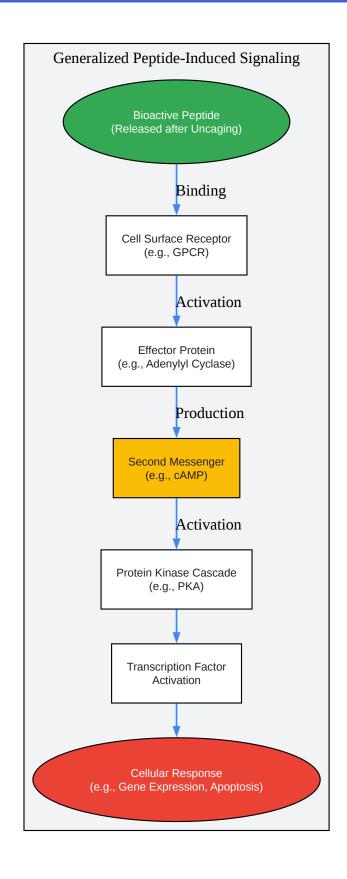












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